

Essential Safety and Operational Guide for Handling Dimethylaminoborane

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Compound of Interest

Compound Name: Dimethylaminoborane

Cat. No.: B1631071

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This guide provides critical safety protocols and logistical information for the handling and disposal of **Dimethylaminoborane** (DMAB). Adherence to these procedures is essential for ensuring the safety of laboratory personnel and minimizing environmental impact.

Hazard Summary

Dimethylaminoborane is a flammable solid that is toxic if swallowed, in contact with skin, or inhaled.[1] It can cause severe skin burns and serious eye damage. It may also cause an allergic skin reaction.[1] DMAB is also toxic to aquatic life with long-lasting effects.[1]

Quantitative Hazard Data

For a clear understanding of the substance's toxicity, the following data is provided:

Metric	Value	Species	Reference
Acute Oral Toxicity (LD50)	59 mg/kg	Rat	
Acute Dermal Toxicity (LD50)	210 mg/kg	Rabbit	
Flash Point	65 °C	[2]	

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against the hazards associated with **Dimethylaminoborane**. The following equipment is mandatory when handling this chemical.

Engineering Controls

- Ventilation: Always handle **Dimethylaminoborane** in a well-ventilated area.^[2] Use of a chemical fume hood or local exhaust ventilation is required to control airborne levels.^{[2][3]} Facilities should be equipped with an eyewash station and a safety shower in close proximity to the workstation.^{[2][3]}

Required Personal Protective Equipment

PPE Category	Item	Standard/Specification
Eye and Face Protection	Safety Glasses with side shields or Chemical Safety Goggles	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166. ^{[2][3]}
Face Shield	Required when there is a risk of splashing or explosion. ^[4]	
Skin Protection	Chemical-resistant Gloves	Wear appropriate protective gloves to prevent skin exposure. ^{[2][3]} Regularly inspect gloves for signs of degradation or contamination.
Protective Clothing	Wear appropriate protective clothing to prevent skin exposure. ^{[2][3]} A lab coat should be worn and buttoned.	
Respiratory Protection	NIOSH-approved Respirator	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed if ventilation is inadequate or as workplace conditions warrant. ^{[1][2]}

Operational and Disposal Plans

Safe Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items and ensure emergency equipment is accessible.
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, which can be an ignition source.[1][3]
- Dispensing: When dispensing, avoid creating dust.[2] Use non-sparking tools.[5]
- Hygiene: Wash hands thoroughly after handling.[1][2] Do not eat, drink, or smoke in work areas.[1][3] Remove contaminated clothing and PPE before entering eating areas.[1]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2]
- Store refrigerated (below 4°C/39°F).[2]
- Keep away from incompatible materials such as acids, strong oxidizing agents, and moisture.[2][3]

Disposal Plan

- Dispose of waste in accordance with all federal, state, and local environmental regulations.[5]
- Contact a licensed professional waste disposal service to dispose of this material.[5]
- Empty containers may retain product residue and can be dangerous.[2] Do not reuse empty containers.

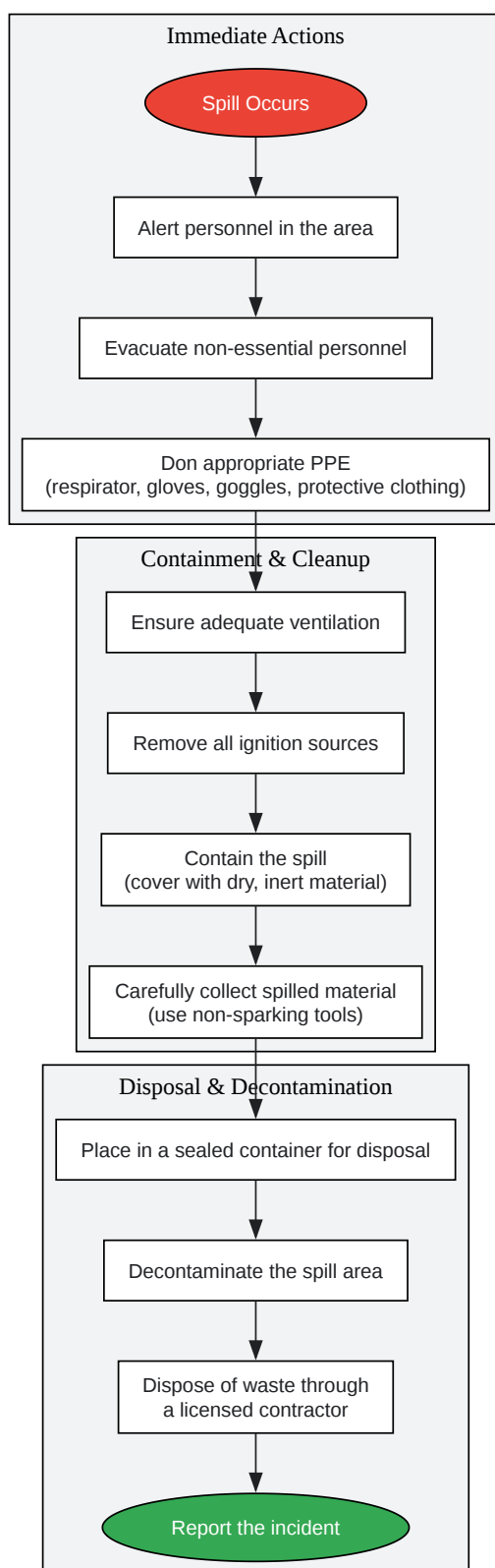
Emergency Protocols

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[1][2][3]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[2] Seek immediate medical attention.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Remove contact lenses if present and easy to do.[1] Continue rinsing and get immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. [1] Never give anything by mouth to an unconscious person.[2] Call a poison center or doctor immediately.[1]

Spill Response Workflow

The following diagram outlines the procedural steps for managing a **Dimethylaminoborane** spill.



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Caption: Workflow for handling a **Dimethylaminoborane** spill.

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